

Technical Guide: Primary Structure and Physicochemical Properties of Ponericin-W-like 321

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Compound of Interest

Compound Name: *Ponericin-W-like 322*

Cat. No.: *B1576777*

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Introduction

Ponericin-W-like 321 is an antimicrobial peptide (AMP) originally identified in the venom of the Chinese swimming scorpion, *Lychas mucronatus*[1][2]. As a member of the Ponericin family, it exhibits both antibacterial and antifungal properties[1]. This document provides a detailed overview of its primary structure and key physicochemical characteristics, along with the common experimental methodologies employed for their determination. Ponericins are classified into three main families (G, W, and L) based on their primary structure similarities, with Ponericin-W peptides showing resemblances to gaegurins and melittin[3][4].

Primary Structure

The primary structure of Ponericin-W-like 321 consists of a 24-amino acid sequence.

Sequence: Phe-Gly-Ser-Leu-Phe-Ser-Leu-Gly-Ser-Lys-Leu-Leu-Pro-Ser-Val-Phe-Lys-Leu-Phe-Ser-Arg-Lys-Lys-Gln[1]

One-Letter Code: FGSLFSLGSKLLPSVFKLFSRKKQ

Physicochemical Properties

A summary of the known quantitative data for synthetically produced Ponericin-W-like 321 is presented in the table below.

Property	Value	Reference
Length (amino acids)	24	[1]
Peptide Purity (HPLC)	95.5%	[1]
Source	Synthetic (Originally found in Lychas mucronatus)	[1][2]
Form	Lyophilized Powder	[1]
Biological Activity	Antibacterial, Antifungal	[1]

Experimental Protocols

The determination of the primary structure and purity of peptides like Ponericin-W-like 321 typically involves a combination of the following established methodologies.

Peptide Purification: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

To isolate and purify the peptide to a high degree, RP-HPLC is a standard procedure.

- **Sample Preparation:** The crude synthetic peptide or venom extract is dissolved in a suitable aqueous solvent, often containing a small amount of trifluoroacetic acid (TFA).
- **Chromatographic Separation:** The sample is injected into an HPLC system equipped with a C18 reverse-phase column.
- **Elution Gradient:** A gradient of increasing organic solvent concentration (e.g., acetonitrile in water with 0.1% TFA) is used to elute the bound peptides. The elution profile is monitored by UV absorbance, typically at 214 nm and 280 nm.
- **Fraction Collection:** Fractions corresponding to the major peptide peak are collected.

- **Purity Analysis:** The purity of the collected fraction is assessed by re-injecting a small amount onto the HPLC and observing a single, sharp peak. The purity of Ponericin-W-like 321 has been determined to be 95.5% using this method[1].

Primary Structure Determination: Edman Degradation and Mass Spectrometry

The precise amino acid sequence is determined using a combination of Edman degradation and mass spectrometry.

- **Edman Degradation:** This method sequentially removes one amino acid at a time from the N-terminus of the peptide. Each removed residue is then identified by chromatography. This process is repeated to determine the sequence of the entire peptide.
- **Mass Spectrometry (e.g., MALDI-TOF or ESI-MS):** This technique is used to determine the total molecular weight of the peptide with high accuracy. The experimentally determined mass can be compared to the theoretical mass calculated from the sequence obtained by Edman degradation to confirm the result. Fragmentation analysis (MS/MS) can also be performed to yield sequence information.

Visualization of the Primary Structure

The linear sequence of amino acids in Ponericin-W-like 321 is a fundamental determinant of its structure and function.



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Caption: Linear amino acid sequence of Ponericin-W-like 321.

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